Introduction: The Strategic Importance of o-Homopropargylphenol

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Compound of Interest

Compound Name:	*2-(But-3-yn-1-yl)phenol*
CAS No.:	*139704-04-4*
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In the landscape of modern synthetic chemistry and drug discovery, the strategic design of molecular scaffolds is paramount. o-Homopropargylphenol emerges as a uniquely valuable building block, distinguished by its bifunctional nature. It incorporates a nucleophilic phenol and a versatile terminal alkyne, positioned in a specific ortho relationship that unlocks a rich portfolio of chemical transformations. This guide provides an in-depth exploration of the synthesis and reactivity of o-homopropargylphenol, offering field-proven insights for researchers, medicinal chemists, and professionals in drug development. The inherent functionalities of this molecule serve as a gateway to complex heterocyclic systems and as a powerful handle for bioconjugation, making it a molecule of significant interest.[1][2]

Part 1: Core Synthesis of o-Homopropargylphenol via[3][3]-Sigmatropic Rearrangement

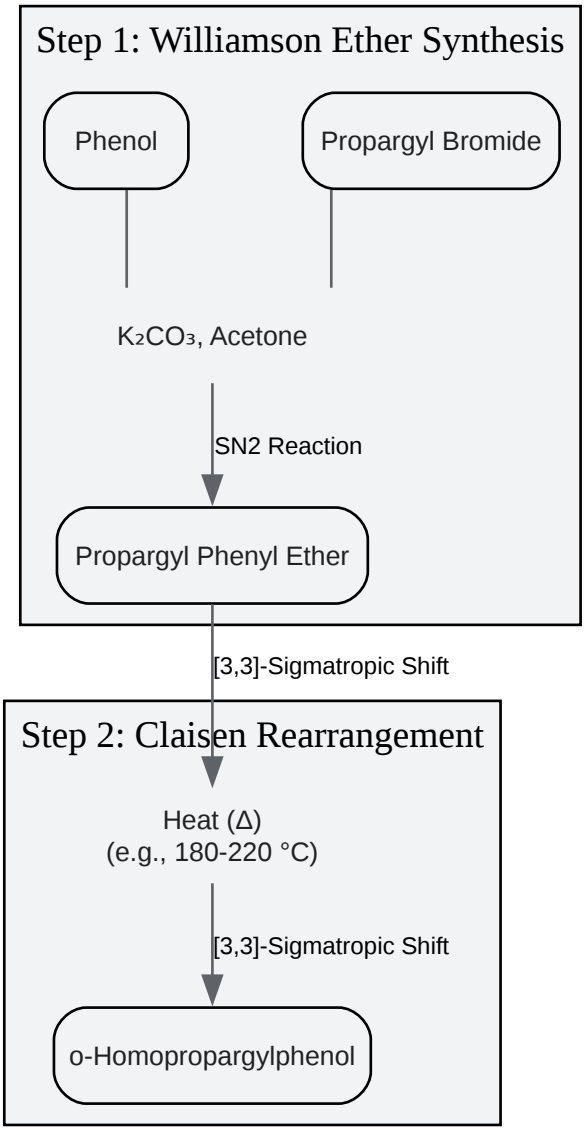
The most reliable and widely adopted method for synthesizing o-homopropargylphenol is the aromatic Claisen rearrangement, a powerful carbon-carbon bond-forming reaction.[3][4][5] This pericyclic reaction proceeds through a concerted, thermally-driven[6][6]-sigmatropic shift of an aryl propargyl ether.[5][7][8]

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Causality Behind the Experimental Design

The synthesis is a two-step process. The initial step is a standard Williamson ether synthesis to prepare the precursor, allyl phenyl ether. The subsequent Claisen rearrangement is entropically favored and proceeds through a highly ordered, chair-like six-membered transition state. The reaction's elegance lies in its atom economy and the precise ortho-alkylation it achieves. If both ortho positions are blocked, the reaction can proceed to the para position, though this is not the case for the primary synthesis of o-homopropargylphenol from a simple propargyl phenyl ether. [3]

Visualizing the Synthetic Pathway



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Caption: Synthetic route to o-homopropargylphenol.

Experimental Protocol: Synthesis of o-Homopropargylphenol

Step 1: Synthesis of Propargyl Phenyl Ether

- Reagents & Setup: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add phenol (1.0 eq.), anhydrous potassium carbonate (K_2CO_3, 2.0 eq.), and acetone as the solvent.
- Reaction: Add propargyl bromide (1.2 eq.) dropwise to the stirred suspension.
- Heating & Monitoring: Heat the mixture to reflux (approx. 60°C) and monitor the reaction progress using Thin Layer Chromatography (TLC) until the phenol starting material is consumed (typically 4-6 hours).
- Workup: Cool the reaction mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure to remove the acetone.
- Extraction: Dissolve the residue in diethyl ether and wash sequentially with 1M NaOH (to remove any unreacted phenol), water, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude propargyl phenyl ether, which is often pure enough for the next step.

Step 2: Thermal Claisen Rearrangement

- Setup: Place the crude propargyl phenyl ether into a flask suitable for high-temperature reactions, such as a Schlenk flask, under an inert atmosphere (e.g., Nitrogen or Argon). The reaction is often performed neat (without solvent).
- Heating: Heat the ether to 180-220°C in an oil bath. The exact temperature depends on the substrate and may require optimization.

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- Monitoring: Monitor the rearrangement by TLC or ^{1}H NMR analysis of aliquots, observing the disappearance of the ether and the appearance of the phenolic product. The reaction can take several hours.

- Purification: Once the reaction is complete, cool the flask to room temperature. The resulting crude o-homopropargylphenol can be purified by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the final product.

Part 2: The Rich Reactivity of o-Homopropargylphenol

The true synthetic power of o-homopropargylphenol lies in the orthogonal reactivity of its phenolic hydroxyl and terminal alkyne groups. This allows for a diverse range of transformations, making it a versatile precursor for complex molecules.

A. Cyclization Reactions: Gateway to Heterocycles

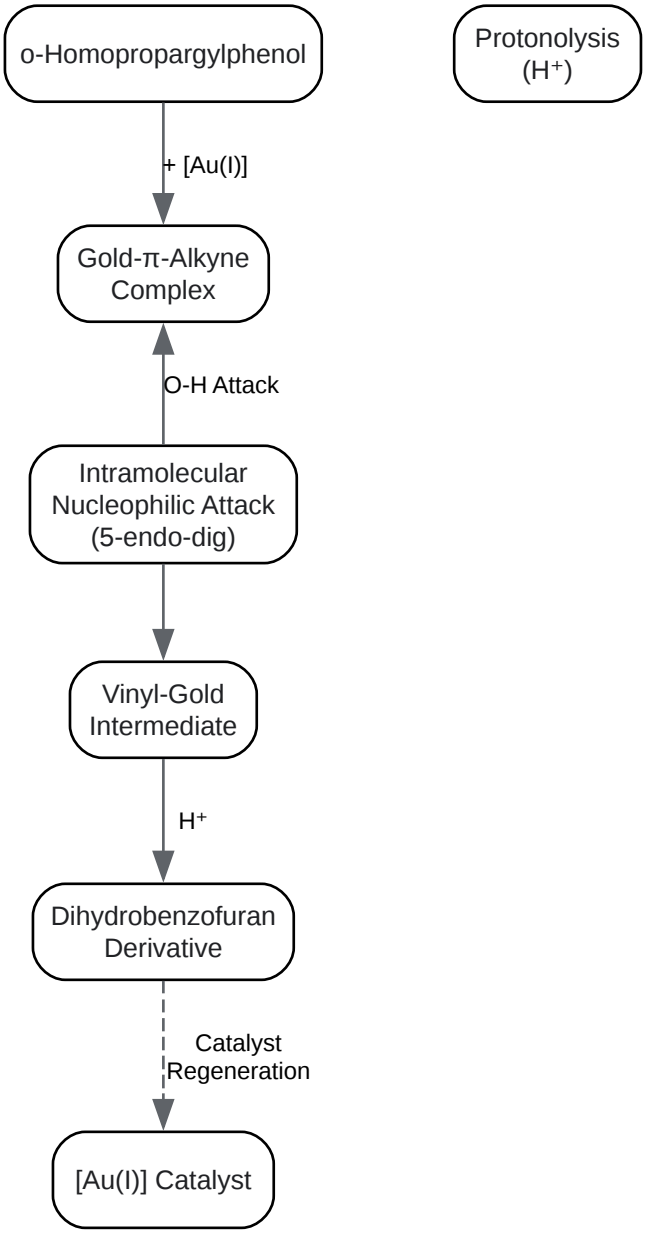
The ortho-positioning of the hydroxyl and homopropargyl groups is ideal for intramolecular cyclization reactions, providing efficient access to valuable benzofuran and other heterocyclic scaffolds.

Gold-Catalyzed Cyclization

Homogeneous gold catalysis is exceptionally effective for activating the alkyne moiety towards nucleophilic attack by the adjacent phenol.[9] This typically proceeds via a 5-endo-dig cyclization pathway to form substituted 2-methyl-2,3-dihydrobenzofurans.[6][10]

- Mechanism Insight: A gold(I) catalyst, such as $(Ph_3P)AuCl/AgOTf$, generates a cationic gold(I) species that coordinates to the alkyne, rendering it highly electrophilic. The phenolic oxygen then attacks the activated alkyne intramolecularly. Subsequent protonolysis or demetallation releases the gold catalyst and yields the cyclized product.[11][12]

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Caption: Mechanism of Gold-catalyzed cyclization.

Palladium-Catalyzed Reactions

Palladium catalysts can also be employed, often leading to different reactivity patterns. For instance, in the presence of carbon monoxide, palladium can catalyze cyclocarbonylation reactions to form lactones and other carbonyl-containing heterocycles.[13][14]

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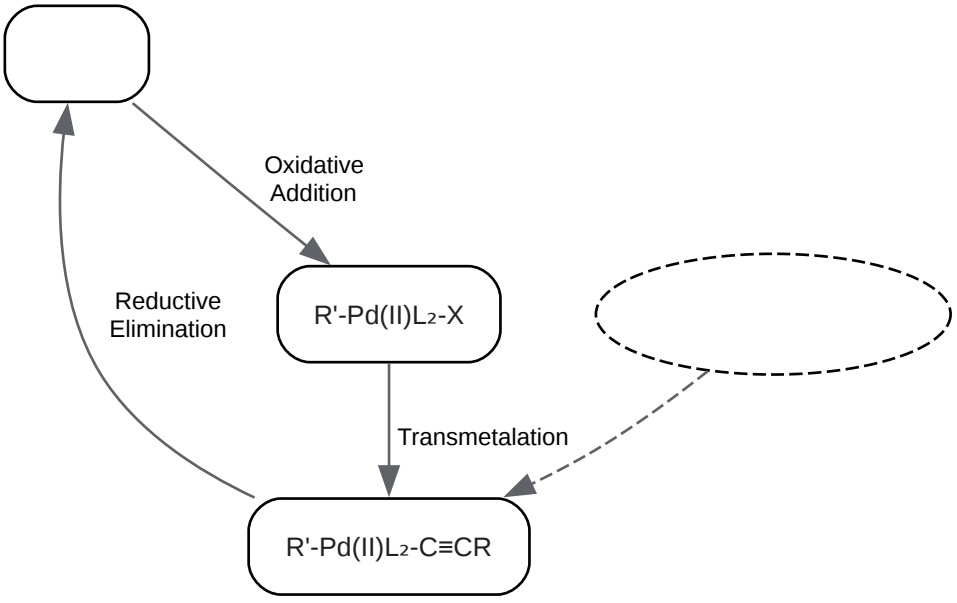
B. Cross-Coupling Reactions: Extending the Molecular Framework

The terminal alkyne is a premier functional group for palladium-catalyzed cross-coupling reactions, allowing for the facile formation of new carbon-carbon bonds.[15][16][17]

Sonogashira Coupling

This is one of the most powerful reactions for alkynes. It couples the terminal alkyne of o-homopropargylphenol with aryl or vinyl halides.[18]

- Trustworthiness of the Protocol: The Sonogashira coupling is a highly reliable and extensively studied reaction. The catalytic cycle involves two key metals: palladium and copper. The palladium catalyst facilitates the oxidative addition of the aryl halide and the reductive elimination of the product, while the copper co-catalyst is believed to form a copper(I) acetylide intermediate that participates in the transmetalation step.[17]



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Caption: Catalytic cycle of the Sonogashira coupling.

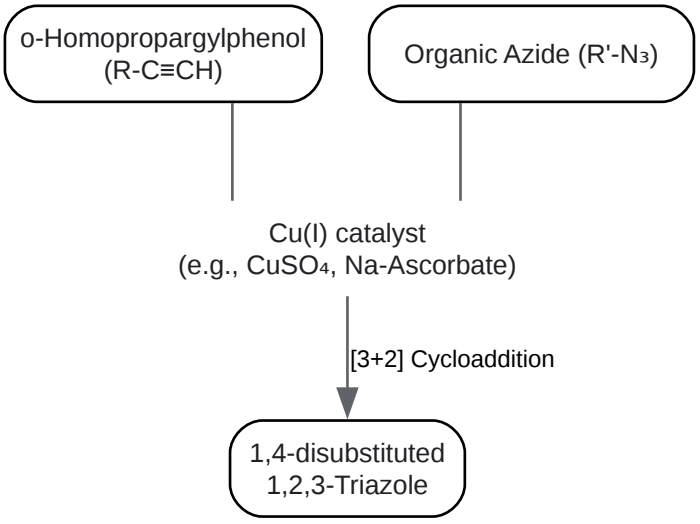
C. Cycloaddition Reactions: Constructing Ring Systems

Cycloaddition reactions provide a pathway to construct new ring systems by reacting the alkyne with a complementary partner.[19][20]

[3+2] Huisgen Cycloaddition (Click Chemistry)

The reaction of the terminal alkyne with an organic azide to form a 1,2,3-triazole is a cornerstone of "click chemistry." The copper-catalyzed version (CuAAC) is particularly efficient and regiospecific, yielding the 1,4-disubstituted triazole.

- Significance in Drug Development: This reaction is exceptionally valuable due to its high yield, mild reaction conditions, and tolerance of a wide range of functional groups. It is frequently used to link molecular fragments in drug discovery, for bioconjugation, and in materials science. The resulting triazole ring is stable and can act as a pharmacophore or a linker.



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Caption: Copper-catalyzed [3+2] azide-alkyne cycloaddition.

[4+2] Cycloaddition (Diels-Alder Reaction)

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The alkyne can also function as a dienophile in a [4+2] cycloaddition with a conjugated diene, typically requiring thermal conditions to form a six-membered ring.[21] This reaction is fundamental for building complex cyclic and polycyclic structures.

Part 3: Applications in Drug Discovery and Development

The synthetic versatility of o-homopropargylphenol makes it a powerful scaffold for creating libraries of compounds for biological screening.

- Heterocycle Synthesis: As demonstrated, it is an excellent precursor for dihydrobenzofurans, which are common motifs in biologically active natural products and pharmaceuticals. Further elaboration, such as nitration of the phenol ring followed by reduction and cyclization, can lead to quinoline structures, another privileged scaffold in medicinal chemistry.[22][23]

- Prodrug Strategies: The phenolic hydroxyl group can be esterified or converted to a carbamate or phosphate ester to create prodrugs.[24][25] This strategy is often used to improve solubility, membrane permeability, or to achieve targeted drug release, thereby enhancing the pharmacokinetic profile of a parent drug.[26]

- Linker and Bioconjugation Chemistry: The alkyne functionality is a perfect handle for attaching the molecule to other entities using click chemistry. This is widely applied in attaching drugs to antibodies (Antibody-Drug Conjugates), labeling biomolecules for imaging, or attaching to surfaces for diagnostic applications.[1]

Quantitative Data Summary

The efficiency of transformations involving o-homopropargylphenol is highly dependent on the specific reaction, substrate, and conditions. The following table provides representative yield ranges found in the literature for key reactions.

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Reaction Type	Catalyst / Conditions	Substrate Scope	Typical Yield	References
Claisen Rearrangement	Thermal (Neat, ~200°C)	Aryl Propargyl Ethers	60-85%	[5][7][8]
Gold-Catalyzed Cyclization	$(Ph_3P)AuNTf_2$, CH_2Cl_2	o-alkynyl phenols	75-95%	[6][12]
Sonogashira Coupling	$PdCl_2(PPh_3)_2$, CuI, Et_3N	Aryl/Vinyl Halides	70-98%	[15][17][18]
CuAAC [3+2] Cycloaddition	$CuSO_4$, Sodium Ascorbate	Organic Azides	>90%	-

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